

Essential Safety and Operational Guide for Handling Diisopropyl Disulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropyl disulfide*

Cat. No.: B147089

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and flammable compounds like **Diisopropyl disulfide**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure safe handling.

Chemical Safety Data

Property	Value	Source
Molecular Formula	C6H14S2	[1]
Molecular Weight	150.3 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Stench	[1]
Boiling Point	175 - 176 °C (347 - 348.8 °F)	[1]
Flash Point	18 °C (64.4 °F)	[1]
Specific Gravity	0.943	[1]

Personal Protective Equipment (PPE)

When handling **Diisopropyl disulfide**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1] Regulations under 29 CFR 1910.133 or European Standard EN166 should be followed.[1]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[1] While specific breakthrough times for **Diisopropyl disulfide** are not readily available in public resources, it is recommended to use chemical-resistant gloves. For incidental contact, nitrile gloves may be suitable. However, for direct or extended contact, it is crucial to consult the glove manufacturer's resistance data.
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1] However, in case of fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[2]

Handling and Storage Procedures

Safe Handling:

- Ventilation: Ensure adequate ventilation, especially in confined areas.[1] Use only outdoors or in a well-ventilated area.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][3] No smoking is permitted in the handling area.[3]
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[1][3] Use only non-sparking tools.[1][3]
- Static Discharge: Take precautionary measures against static discharge.[1][3] Ground and bond containers and receiving equipment.[1][3]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[4]

Storage:

- Location: Store in a well-ventilated place.[1][3] Keep the container tightly closed in a dry area.
- Temperature: Keep cool.[3] It is recommended to store in a cool and dark place, below 15°C.
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong reducing agents.[1]

Accidental Release Measures

In the event of a spill or release, follow these steps:

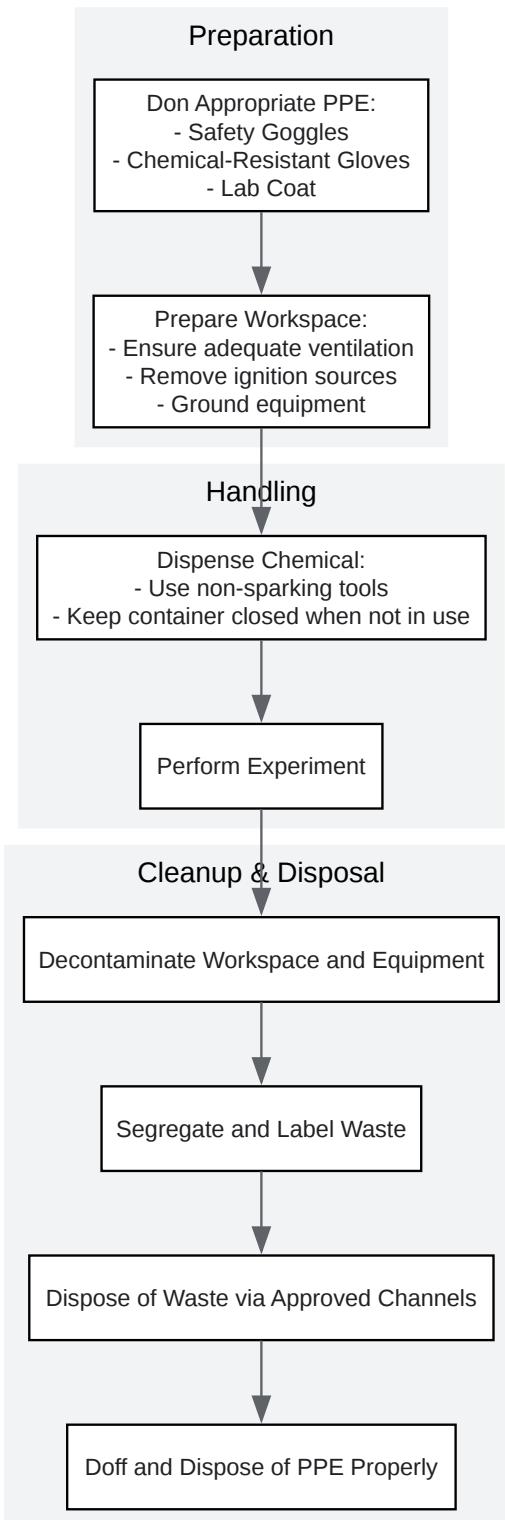
- Remove Ignition Sources: Immediately eliminate all sources of ignition.[1]
- Ventilate the Area: Ensure adequate ventilation.
- Personal Precautions: Wear appropriate PPE, including respiratory protection if necessary. Avoid breathing vapors, mist, or gas.
- Containment: Prevent the spill from entering drains or waterways.
- Clean-up: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[1]

Disposal Plan

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[2] Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains.[5]

Experimental Workflow for Handling Diisopropyl Disulfide

Workflow for Safe Handling of Diisopropyl Disulfide

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Caption: A flowchart outlining the key steps for the safe handling of **Diisopropyl disulfide**.

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References

- 1. Glove Selection Guidelines | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 2. amo-csd.lbl.gov [amo-csd.lbl.gov]
- 3. chemistry.osu.edu [chemistry.osu.edu]
- 4. glovesbyweb.com [glovesbyweb.com]
- 5. fishersci.com [fishersci.com]
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